

4-Chlorobenzoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Chlorobenzoic Acid

Cat. No.: B127330

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An In-depth Technical Guide to 4-Chlorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorobenzoic acid** (4-CBA), a compound of significant interest in various scientific and industrial fields, including pharmaceuticals, agrochemicals, and organic synthesis. This document details its fundamental properties, synthesis, and key biological interactions, presenting data in a structured and accessible format for technical professionals.

Core Properties of 4-Chlorobenzoic Acid

4-Chlorobenzoic acid is a white, crystalline solid. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	74-11-3	[1][2]
Molecular Formula	C ₇ H ₅ ClO ₂	[1]
Molecular Weight	156.57 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[4][5]
Melting Point	238-242 °C	[4]
Boiling Point	274-276 °C	
Solubility	Soluble in ethanol and ether; sparingly soluble in water.	
Density	1.54 g/cm ³	

Synthesis of 4-Chlorobenzoic Acid

The primary industrial method for synthesizing **4-Chlorobenzoic acid** is through the oxidation of 4-chlorotoluene. Below is a representative experimental protocol for this synthesis.

Experimental Protocol: Oxidation of 4-Chlorotoluene

This protocol describes the synthesis of **4-Chlorobenzoic acid** via the oxidation of 4-chlorotoluene using potassium permanganate.

Materials:

- 4-chlorotoluene
- Potassium permanganate (KMnO₄)
- Water
- Concentrated Hydrochloric Acid (HCl)
- Toluene (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a stirrer, combine 4-chlorotoluene, potassium permanganate, and water.
- Heat the mixture to reflux with continuous stirring. The reaction is complete when the characteristic purple color of the permanganate ion disappears, indicating its consumption. This process typically takes several hours.
- After the reaction is complete, allow the mixture to cool. A brown precipitate of manganese dioxide (MnO_2) will have formed.
- Filter the hot mixture by suction to remove the manganese dioxide. Wash the filter cake with hot water to ensure all the product is collected in the filtrate.
- Acidify the clear filtrate with concentrated hydrochloric acid. **4-Chlorobenzoic acid**, being sparingly soluble in acidic aqueous solutions, will precipitate out as a white solid.
- Collect the precipitated **4-Chlorobenzoic acid** by vacuum filtration and wash it with cold water.
- For purification, the crude product can be recrystallized from a suitable solvent such as toluene. Dissolve the solid in a minimal amount of hot toluene and allow it to cool slowly to form crystals.
- Filter the purified crystals, wash with a small amount of cold toluene, and dry to obtain the final product.

Applications in Research and Development

4-Chlorobenzoic acid serves as a crucial intermediate in the synthesis of a wide range of commercially and scientifically important molecules.

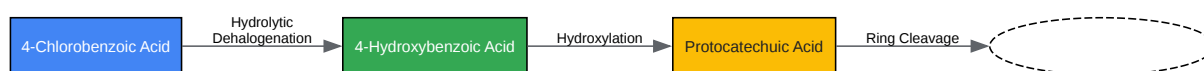
- **Pharmaceuticals:** It is a building block for various active pharmaceutical ingredients (APIs), including some nonsteroidal anti-inflammatory drugs (NSAIDs).^{[6][7]}
- **Agrochemicals:** The compound is used in the manufacturing of herbicides and pesticides.^[7]
^[8]

- **Dyes and Polymers:** It is an intermediate in the synthesis of certain dyes and is used in the production of polymers to enhance thermal stability and mechanical properties.[7][8]

Biodegradation Pathway

In environmental and microbiological research, the biodegradation of chlorinated aromatic compounds like 4-CBA is a topic of significant interest. Certain microorganisms can utilize 4-CBA as a sole source of carbon and energy. A common metabolic pathway involves an initial dehalogenation step.[5][9]

The diagram below illustrates a typical aerobic biodegradation pathway of **4-Chlorobenzoic acid** by bacterial strains.



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Caption: Aerobic biodegradation pathway of **4-Chlorobenzoic acid**.

This pathway begins with the hydrolytic dehalogenation of 4-CBA to form 4-hydroxybenzoic acid.[1][10] This intermediate is then hydroxylated to produce protocatechuic acid, which subsequently undergoes ring cleavage and enters the central carbon metabolism via the β -ketoadipate pathway.[1][5]

Analytical Methodologies

The quantification and analysis of **4-Chlorobenzoic acid** are routinely performed using chromatographic techniques.

Experimental Protocol: High-Performance Liquid Chromatography (HPLC)

This section outlines a general reverse-phase HPLC method for the analysis of **4-Chlorobenzoic acid**.

Instrumentation and Conditions:

Parameter	Specification
Column	C18 reverse-phase column (e.g., 5 µm particle size, 4.6 x 250 mm)
Mobile Phase	A mixture of acetonitrile and water (e.g., 70:30 v/v), with a small amount of acid such as phosphoric acid or formic acid to ensure the analyte is in its protonated form.
Flow Rate	1.0 mL/min
Detection	UV detector at 284 nm
Injection Volume	10-20 µL

Procedure:

- Prepare a standard stock solution of **4-Chlorobenzoic acid** in a suitable solvent, such as acetonitrile or methanol.
- Prepare a series of calibration standards by diluting the stock solution.
- Prepare the sample for analysis by dissolving it in the mobile phase or a compatible solvent and filtering it through a 0.45 µm syringe filter.
- Set up the HPLC system with the specified conditions.
- Inject the standards and the sample onto the column.
- Identify and quantify the **4-Chlorobenzoic acid** peak in the sample chromatogram by comparing its retention time and peak area to those of the calibration standards.

This technical guide provides foundational information for professionals working with **4-Chlorobenzoic acid**. For specific applications, further optimization of the described protocols may be necessary.

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